

Nvp-clr457 solubility and stability issues

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Compound of Interest		
Compound Name:	Nvp-clr457	
Cat. No.:	B11930046	Get Quote

NVP-CLR457 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **NVP-CLR457**.

Frequently Asked Questions (FAQs)

Q1: What is NVP-CLR457 and what is its mechanism of action?

NVP-CLR457 is an orally active and potent pan-class I phosphoinositide 3-kinase (PI3K) inhibitor.[1][2] It targets the four isoforms of class I PI3K enzymes (α , β , δ , and γ), which are key components of the PI3K/Akt/mTOR signaling pathway. This pathway is frequently hyperactivated in cancer and plays a crucial role in cell growth, proliferation, and survival. By inhibiting PI3K, **NVP-CLR457** can block downstream signaling and induce tumor cell death.

Q2: What are the recommended storage conditions for NVP-CLR457?

For optimal stability, **NVP-CLR457** should be stored under the following conditions:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent (e.g., DMSO)	-80°C	1 year
-20°C	1 month	



To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions into smaller, single-use volumes.

Q3: In which solvents is NVP-CLR457 soluble?

NVP-CLR457 exhibits the following solubility characteristics:

Solvent	Solubility
DMSO	91 mg/mL (199.82 mM)
Ethanol	3 mg/mL
Water	Insoluble

Note: The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of **NVP-CLR457**.[1]

Troubleshooting Guides

Issue 1: Precipitation is observed when diluting a DMSO stock solution into an aqueous buffer for in vitro assays.

Cause: **NVP-CLR457** is poorly soluble in aqueous solutions. When a concentrated DMSO stock is rapidly diluted into an aqueous buffer, the compound can crash out of solution, forming a precipitate.

Solution:

- Stepwise Dilution: Avoid adding the DMSO stock directly to the final volume of aqueous buffer. Instead, perform a series of intermediate dilutions in a mixture of DMSO and your aqueous buffer.
- Increase Final DMSO Concentration: If your experimental system allows, increasing the final
 concentration of DMSO (e.g., up to 0.5%) can help maintain solubility. However, always
 include a vehicle control with the same final DMSO concentration to account for any solvent
 effects.



- Pre-warm Solutions: Gently warming both the stock solution and the aqueous buffer to 37°C before mixing can sometimes improve solubility and prevent precipitation.
- Sonication: If a precipitate forms, brief sonication of the final solution may help to redissolve the compound.

Issue 2: Inconsistent results in in vivo studies using a corn oil formulation.

Cause: Formulations of **NVP-CLR457** in corn oil are suspensions. Inconsistent dosing can occur if the suspension is not uniform.

Solution:

- Thorough Mixing: Ensure the DMSO stock solution is clear before adding it to the corn oil.

 After adding the stock to the corn oil, mix the suspension thoroughly and immediately before each administration to ensure a homogenous dose.
- Fresh Preparation: It is recommended to use the mixed solution immediately for optimal results.[1]

Experimental Protocols

Protocol 1: Preparation of NVP-CLR457 Stock Solution (10 mM in DMSO)

- Materials: NVP-CLR457 powder, anhydrous DMSO.
- Procedure:
 - Allow the NVP-CLR457 vial to equilibrate to room temperature before opening.
 - Weigh the desired amount of NVP-CLR457 powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (Molecular Weight: 455.39 g/mol).
 - Vortex or sonicate briefly until the powder is completely dissolved.



Aliquot the stock solution into single-use vials and store at -80°C.

Protocol 2: Preparation of NVP-CLR457 for In Vitro Aqueous-Based Assays

- Materials: 10 mM NVP-CLR457 in DMSO stock solution, desired aqueous buffer (e.g., PBS, cell culture media).
- Procedure (Example for a final concentration of 10 μM in 1 mL):
 - \circ Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of the aqueous buffer. Mix well. This creates a 100 μ M solution.
 - $\circ~$ Add 100 μL of the 100 μM intermediate solution to 900 μL of the aqueous buffer to achieve the final 10 μM concentration.
 - Visually inspect for any precipitation. If observed, refer to the troubleshooting guide.

Protocol 3: Preparation of NVP-CLR457 for In Vivo Administration (Aqueous Formulation)

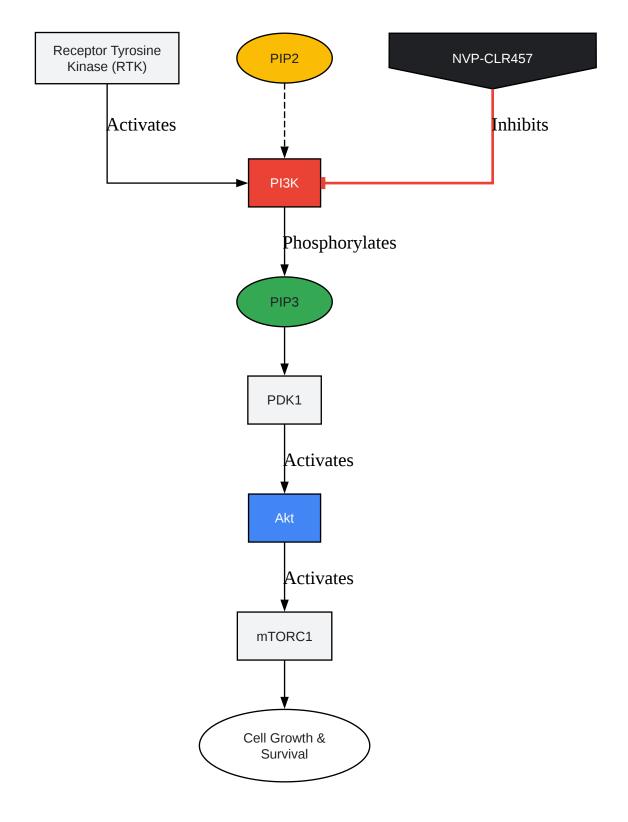
- Materials: NVP-CLR457, DMSO, PEG300, Tween80, sterile water (ddH2O).
- Procedure (for a 1 mL working solution):
 - Prepare a clarified stock solution of NVP-CLR457 in DMSO (e.g., 91 mg/mL).[1]
 - \circ In a sterile tube, add 50 μ L of the 91 mg/mL DMSO stock solution to 400 μ L of PEG300. Mix until the solution is clear.[1]
 - Add 50 μL of Tween80 to the mixture and mix until clear.[1]
 - Add 500 μL of sterile water to bring the final volume to 1 mL.[1]
 - This formulation should be used immediately for optimal results.[1]

Protocol 4: Preparation of NVP-CLR457 for In Vivo Administration (Oil-Based Formulation)

- Materials: NVP-CLR457, DMSO, Corn Oil.
- Procedure (for a 1 mL working solution):
 - Prepare a clear stock solution of NVP-CLR457 in DMSO (e.g., 6 mg/mL).[1]
 - Add 50 μL of the 6 mg/mL clear DMSO stock solution to 950 μL of corn oil.[1]
 - Mix evenly to create a suspension.[1]
 - Use the mixed solution immediately for optimal results.[1]

Visualizations

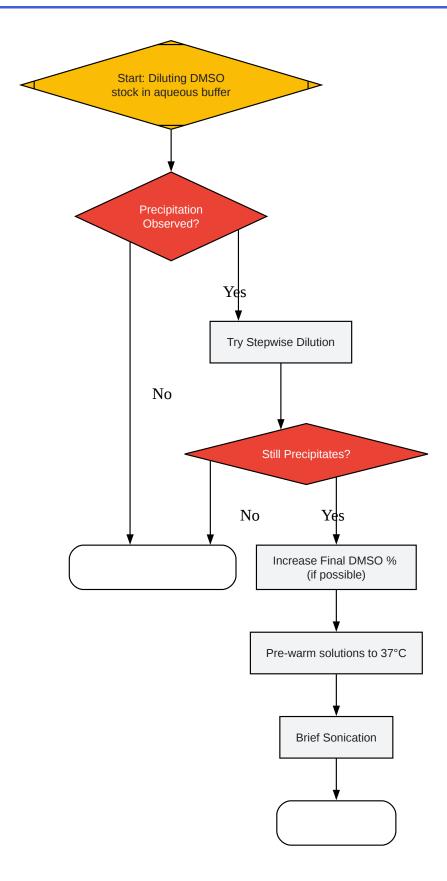




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Caption: Simplified PI3K/Akt/mTOR signaling pathway and the inhibitory action of **NVP-CLR457**.





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